

Technical Guide: Physicochemical and Synthetic Insights into 3-Methylpyridine N-oxide

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Compound of Interest

Compound Name: *3-Methylpyridine-4-carboxylic acid N-oxide*
Cat. No.: *B149320*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This guide provides a detailed overview of 3-Methylpyridine N-oxide. Information regarding the specific molecular weight and properties of **3-Methylpyridine-4-carboxylic acid N-oxide** was not readily available in the conducted research. The data herein pertains to the closely related and frequently studied parent compound, 3-Methylpyridine N-oxide.

Core Overview

Pyridine N-oxides are a class of heterocyclic compounds that have garnered significant interest in medicinal chemistry and materials science.^{[1][2]} They serve as important synthetic intermediates, with applications ranging from the development of pharmaceuticals to their use as oxidants and catalysts.^{[1][3]} The N-oxide functional group can alter the electronic properties of the pyridine ring, influencing its reactivity and biological activity.^{[2][4]} This guide focuses on the physicochemical properties and synthetic methodologies for 3-Methylpyridine N-oxide, a common building block in this class.

Physicochemical Properties

A summary of the key quantitative data for 3-Methylpyridine N-oxide is presented below. This information is crucial for its application in experimental and developmental settings.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₇ NO	[5]
Molecular Weight	109.13 g/mol	[5][6]
CAS Number	1003-73-2	[5][6]
EC Number	213-714-4	[6]
Melting Point	37-39 °C	[5]
Boiling Point	150 °C at 15 mmHg	[5]
Appearance	Solid, Brown to light yellow liquid	[5]
Purity	≥ 98% (GC)	[5][6]
InChI Key	DMGGLIWGZFZLIY-UHFFFAOYSA-N	

Experimental Protocols

The synthesis of pyridine N-oxides, including 3-Methylpyridine N-oxide, is most commonly achieved through the oxidation of the corresponding pyridine derivative. Several established methods are detailed below.

Oxidation using Hydrogen Peroxide in Acetic Acid

This is a classical and widely used method for the N-oxidation of pyridines.[7]

- Reactants: 3-Methylpyridine, 30% Hydrogen Peroxide, Glacial Acetic Acid.
- Procedure:
 - To a solution of freshly distilled 3-methylpyridine in glacial acetic acid, 30% hydrogen peroxide is added with shaking.[7]
 - The mixture is heated in an oil bath at a controlled temperature (e.g., 70 ± 5°C) for an extended period (e.g., 24 hours).[7]

- Excess acetic acid and water are removed under reduced pressure.[\[7\]](#)
- The residue is then further purified, often through distillation or crystallization, to yield 3-Methylpyridine N-oxide.[\[7\]](#)

Oxidation with m-Chloroperoxybenzoic Acid (m-CPBA)

m-CPBA is a versatile and effective oxidizing agent for producing high yields of pyridine N-oxides.[\[1\]](#)

- Reactants: 3-substituted pyridine, m-CPBA, solvent (e.g., DMF/MeOH).
- Procedure:
 - The 3-substituted pyridine is dissolved in a suitable solvent system.
 - m-CPBA is added to the solution. The reaction is often carried out at room temperature.
 - The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
 - Upon completion, the reaction mixture is worked up to remove the m-chlorobenzoic acid byproduct and isolate the desired N-oxide. This method has been shown to give higher yields compared to other oxidizing agents for certain 3-substituted pyridines.[\[1\]](#)

Catalytic Oxidation with Hydrogen Peroxide

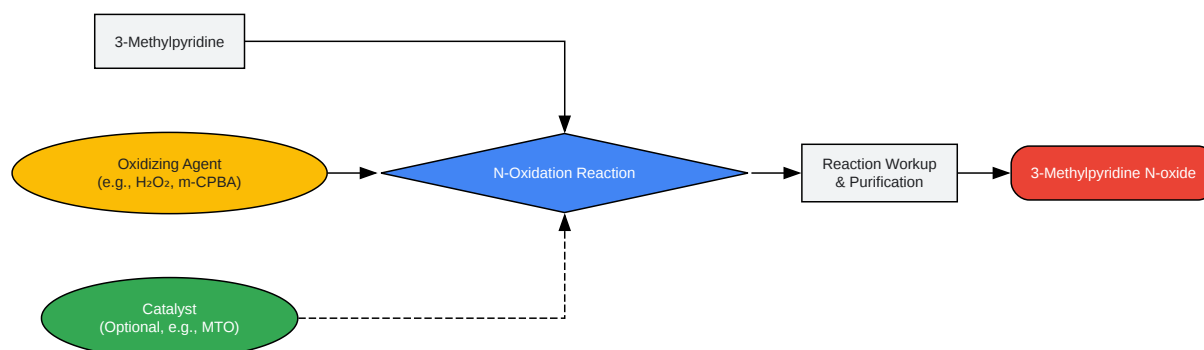
Modern approaches utilize catalysts to improve efficiency and safety, particularly for large-scale synthesis.[\[3\]](#)[\[8\]](#)

- Reactants: 3-Methylpyridine, Hydrogen Peroxide, Catalyst (e.g., tungstic acid, methyltrioxorhenium (MTO)).[\[1\]](#)[\[3\]](#)
- Procedure:
 - The reaction is performed in a pressure-resistant reactor.[\[3\]](#)

- Aqueous hydrogen peroxide is added continuously to a solution of 3-methylpyridine containing the catalyst.[3]
- The reaction is conducted under controlled temperature and pressure. For instance, yields of over 98% have been achieved at 130°C.[3]
- The final products are analyzed using methods like GC/MS and HPLC to determine yield and purity.[3]

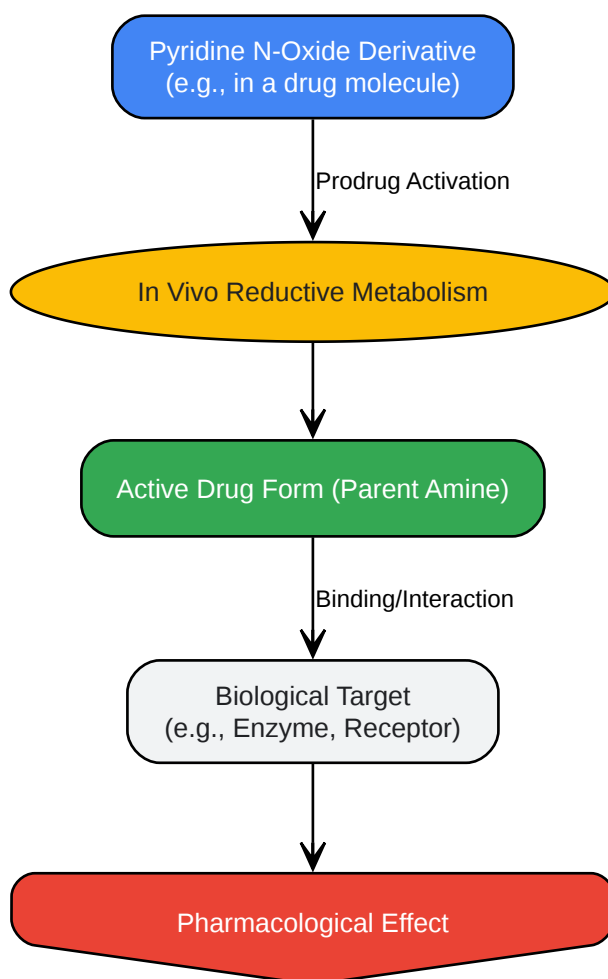
Visualized Workflows and Pathways

The following diagrams illustrate key processes related to the synthesis and potential applications of pyridine N-oxides.



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Caption: General workflow for the synthesis of 3-Methylpyridine N-oxide.



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Caption: Conceptual pathway illustrating the role of N-oxides as prodrugs.

Concluding Remarks

3-Methylpyridine N-oxide is a valuable compound with well-characterized properties and established synthetic routes. While this guide provides a comprehensive overview of this specific molecule, the principles of its synthesis and its potential roles as a chemical intermediate are broadly applicable to the wider class of pyridine N-oxides. Professionals in drug discovery and chemical synthesis can leverage this information for the design and development of new molecular entities. Further research would be beneficial to elucidate the specific properties and potential applications of derivatives such as **3-Methylpyridine-4-carboxylic acid N-oxide**.

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